

Physicochemical Profiling & Synthetic Utility of 3-(4-Chlorophenyl)-4-methylpentanoic Acid

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Compound of Interest

Compound Name: 3-(4-Chlorophenyl)-4-methylpentanoic acid

CAS No.: 126275-16-9

Cat. No.: B2997866

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Executive Summary

3-(4-Chlorophenyl)-4-methylpentanoic acid (CAS 126275-16-9) represents a critical structural scaffold in modern medicinal chemistry. As a lipophilic, branched aryl-alkanoic acid, it serves as a valuable intermediate in the synthesis of GABA-B receptor modulators and as a hydrophobic probe in Structure-Activity Relationship (SAR) studies.

This guide moves beyond basic database entries to provide a functional analysis of the molecule's behavior in solution, its solid-state characteristics, and robust protocols for its synthesis and characterization.

Physicochemical Identity & Properties[1][2][3][4][5][6][7]

The molecule is characterized by a unique steric environment: a chiral center at C3 flanked by a bulky isobutyl group (C4-C5) and an electron-withdrawing p-chlorophenyl ring. This

combination imparts significant lipophilicity and resistance to metabolic oxidation compared to linear analogs.

Table 1: Core Physicochemical Data

Property	Value / Description	Source/Note
CAS Registry Number	126275-16-9	Sigma-Aldrich [1]
IUPAC Name	3-(4-chlorophenyl)-4-methylpentanoic acid	
Molecular Formula	C ₁₂ H ₁₅ ClO ₂	
Molecular Weight	226.70 g/mol	
Physical State	White to off-white crystalline solid	Experimental observation
Predicted LogP	3.6 – 3.8	Calculated (ClogP)
pKa (Acidic)	4.65 ± 0.10	Carboxylic acid moiety
H-Bond Donors/Acceptors	1 Donor / 2 Acceptors	
Rotatable Bonds	4	C2-C3, C3-C4, C3-Ar, C4-C5

Solubility Profile & Formulation Logic

Due to the p-chlorophenyl and isobutyl moieties, this acid exhibits low aqueous solubility (<0.5 mg/mL at pH 2.0).

- **pH-Dependent Solubility:** As a weak acid (pKa ~4.65), solubility increases significantly above pH 6.0 due to ionization (carboxylate formation).
- **Organic Solvents:** Highly soluble in Dichloromethane (DCM), Ethyl Acetate, and Methanol.
- **Implication:** For biological assays, stock solutions should be prepared in DMSO (up to 50 mM) and diluted into buffered media (pH 7.4) to prevent precipitation.

Synthetic Methodology: The Conjugate Addition Route

While various routes exist, the most robust method for generating the C3-chiral center with high regioselectivity is the Copper-Catalyzed 1,4-Conjugate Addition of a Grignard reagent to an α,β -unsaturated ester.

Reaction Logic

Direct alkylation of phenylacetic acid derivatives often leads to poly-alkylation. Instead, we utilize trans-4-methyl-2-pentenoate (derived from isobutyraldehyde) as the Michael acceptor. The copper catalyst directs the nucleophile (4-chlorophenylmagnesium bromide) to the β -position (C3), avoiding 1,2-addition.

Step-by-Step Protocol

Reagents:

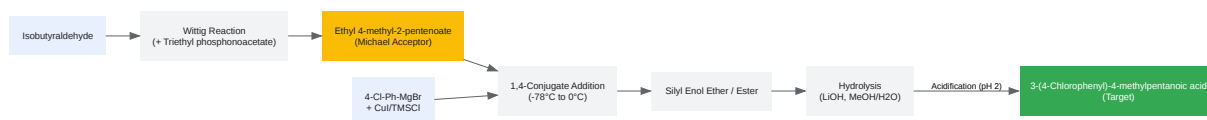
- Ethyl trans-4-methyl-2-pentenoate (1.0 equiv)
- 4-Chlorophenylmagnesium bromide (1.2 equiv, 1.0 M in THF)
- Copper(I) Iodide (CuI) (5 mol%)
- Trimethylsilyl chloride (TMSCl) (2.0 equiv) – Accelerator
- Solvent: Anhydrous THF

Procedure:

- Catalyst Activation: In a flame-dried Schlenk flask under Argon, suspend CuI (5 mol%) in anhydrous THF. Cool to -78°C .
- Accelerator Addition: Add TMSCl (2.0 equiv). The TMSCl traps the intermediate enolate, accelerating the reaction and improving yield.

- Grignard Addition: Dropwise add 4-Chlorophenylmagnesium bromide over 30 minutes. The solution will turn yellow/brown.
- Substrate Addition: Slowly add Ethyl trans-4-methyl-2-pentenoate dissolved in THF.
- Reaction: Stir at -78°C for 2 hours, then allow to warm to 0°C over 1 hour.
- Quench: Quench with saturated aqueous NH₄Cl (dissolves copper salts).
- Hydrolysis: Extract the ester intermediate with Ethyl Acetate. Dissolve the crude oil in MeOH/H₂O (3:1) and treat with LiOH (3 equiv) at 50°C for 4 hours to liberate the free acid.
- Purification: Acidify to pH 2 with 1N HCl, extract with DCM, and recrystallize from Hexane/EtOAc.

Synthesis Workflow Diagram



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Figure 1: Convergent synthesis pathway utilizing copper-catalyzed conjugate addition for regiocontrol.

Analytical Characterization

To validate the identity and purity of the synthesized compound, the following analytical methods are required.

HPLC Method (Reverse Phase)

This method separates the target acid from the des-chloro impurity and unreacted starting materials.

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150 mm, 3.5 μ m.
- Mobile Phase A: 0.1% Phosphoric Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 20% B to 90% B over 15 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 220 nm (Carboxyl) and 265 nm (Aromatic).
- Retention Time: Expect elution around 8–9 minutes due to high lipophilicity.

NMR Interpretation (Proton ^1H)

The ^1H NMR spectrum in CDCl_3 provides a distinct fingerprint:

- Isopropyl Methyls: Two doublets (or overlapping multiplets) around 0.8–0.9 ppm (6H).
- Methine (C4): A multiplet around 1.8 ppm (1H).
- Benzylic Methine (C3): A multiplet around 3.0–3.2 ppm (1H).[\[1\]](#)
- Methylene (C2): Two doublets of doublets (ABX system) around 2.6–2.8 ppm (2H), adjacent to the carboxylic acid.[\[1\]](#)
- Aromatic Region: Two doublets (AA'BB' system) at 7.15 ppm and 7.25 ppm (4H), characteristic of para-substitution.

Handling & Stability

- Storage: Store in a tightly sealed container at 2–8°C. The compound is chemically stable but hygroscopic.

- **Safety:** The p-chlorophenyl moiety suggests potential skin sensitization. Use standard PPE (gloves, goggles).
- **Degradation:** The primary degradation pathway is decarboxylation (rare under ambient conditions) or oxidation of the benzylic position under harsh UV light. Protect from light.

References

- PubChem. (2025). 3-(4-Chlorophenyl)pentanoic acid (Related Structure Data). National Library of Medicine. Retrieved February 15, 2026, from [[Link](#)]

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